

# D-(+)-Glucono-1,5-lactone solubility in different solvents

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## Compound of Interest

Compound Name: D-(+)-Glucono-1,5-lactone

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An In-depth Technical Guide to the Solubility of **D-(+)-Glucono-1,5-lactone**

## Introduction

**D-(+)-Glucono-1,5-lactone** (GDL), also known as gluconolactone, is a naturally occurring cyclic ester of D-gluconic acid.[1][2][3][4] It is a white, odorless, crystalline powder.[2][5][6][7] Commonly found in honey, fruit juices, and wine, GDL is widely utilized across the food, cosmetic, and pharmaceutical industries.[8] In aqueous solutions, GDL hydrolyzes to form an equilibrium mixture of gluconic acid and its delta- and gamma-lactones, a reaction that is influenced by temperature, concentration, and pH.[1][3][6][8] This property makes it valuable as a sequestrant, an acidifier, a curing and pickling agent, and a leavening agent.[1][4][6][9] Understanding its solubility in various solvents is critical for its effective application in research, formulation, and product development.

## Quantitative Solubility Data

The solubility of **D-(+)-Glucono-1,5-lactone** varies significantly depending on the solvent system. It is characterized by high solubility in water and limited solubility in most organic solvents. The following table summarizes the available quantitative data.

Solvent	Solubility	Temperature
Water	59 g / 100 mL[1][5][6][9][10]	20 °C
Water	500 g / L (equivalent to 50 g / 100 mL)[1][2][6][11][12]	20 °C
Water	590 g / L (equivalent to 59 g / 100 mL)[1][12][13]	25 °C
Ethanol	1 g / 100 mL[5]	Not Specified
Ethanol	1 g / 100 g[6][13]	Not Specified
Acetone	Insoluble[13]	Not Specified
Ether	Insoluble[2][5][6][13]	Not Specified
DMSO	Slightly Soluble[14]	Not Specified

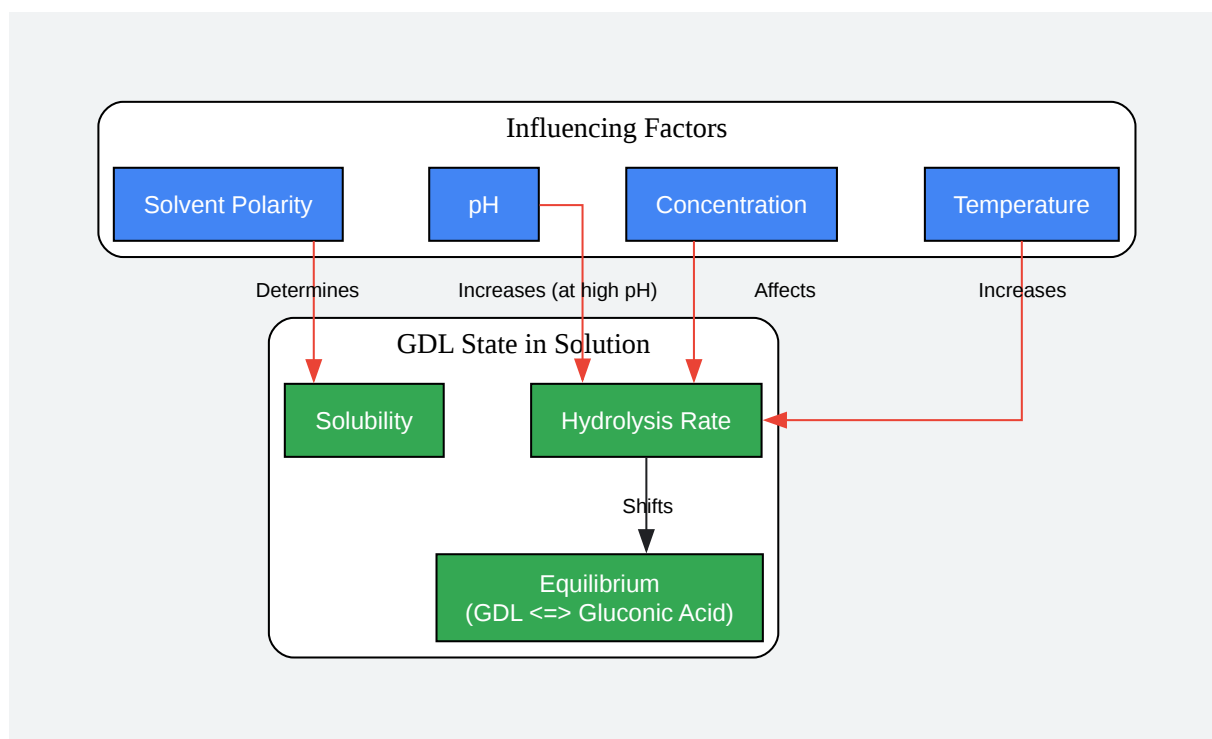
Note: **D-(+)-Glucono-1,5-lactone** is generally described as "freely soluble in water"[2][3][7][13] and "sparingly soluble in ethanol".[3][7][13]

## Factors Influencing Solubility and Hydrolysis

The solubility and behavior of GDL in solution are governed by several factors, primarily its interaction with the solvent and its tendency to hydrolyze.

- **Polarity:** As a polyhydroxy compound, GDL is polar and thus exhibits high solubility in polar solvents like water. Its solubility decreases significantly in less polar solvents such as ethanol and it is insoluble in non-polar solvents like ether.
- **Temperature:** The rate of GDL's hydrolysis into gluconic acid is accelerated at higher temperatures.[1][6][8]
- **pH:** The hydrolysis rate is also increased at high pH.[8] In aqueous solutions, GDL itself creates an acidic environment. A freshly prepared 1% aqueous solution has an initial pH of approximately 3.6, which decreases to 2.5 within two hours as gluconic acid is formed.[5][6][12]

The following diagram illustrates the key relationships influencing the state of GDL in a solvent.



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Factors affecting GDL solubility and hydrolysis.

## General Experimental Protocol for Solubility Determination

While specific experimental details from the cited literature are not available, a standard protocol for determining the solubility of a solid compound like **D-(+)-Glucono-1,5-lactone** involves the isothermal equilibrium method.

Objective: To determine the saturation solubility of **D-(+)-Glucono-1,5-lactone** in a specific solvent at a controlled temperature.

#### Materials:

- **D-(+)-Glucono-1,5-lactone** (high purity)
- Solvent of interest (e.g., water, ethanol)
- Thermostatic shaker or water bath
- Analytical balance
- Vials with airtight seals
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE or nylon)
- Analytical instrumentation for quantification (e.g., HPLC, gravimetric analysis)

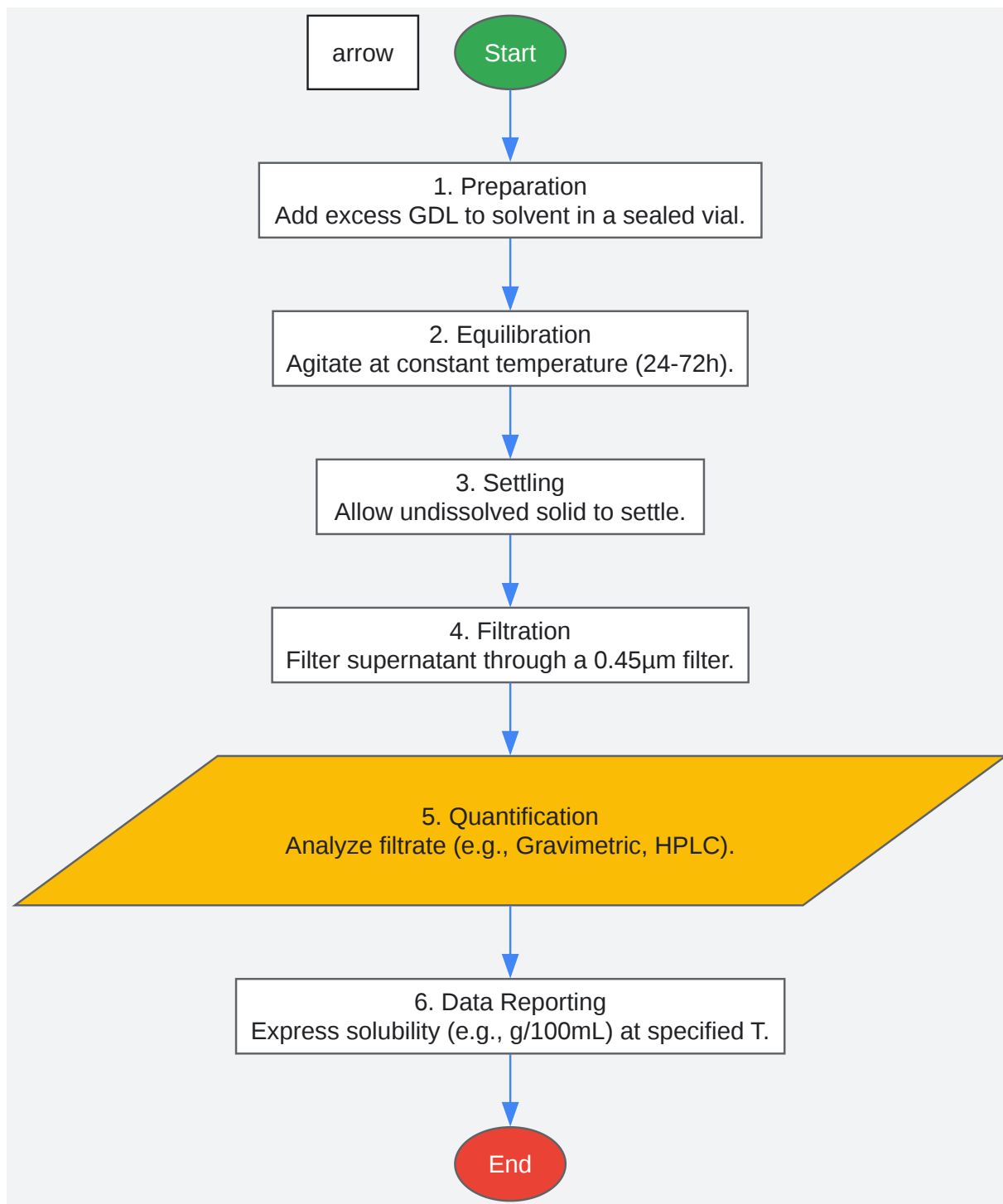
#### Methodology:

- **Preparation:** Add an excess amount of **D-(+)-Glucono-1,5-lactone** to a known volume or mass of the solvent in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Place the vials in a thermostatic shaker set to the desired temperature (e.g., 20°C or 25°C). Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- **Sample Collection:** Once equilibrium is achieved, stop the agitation and allow the excess solid to settle for several hours at the constant temperature.
- **Filtration:** Carefully withdraw a sample from the clear supernatant using a syringe. Immediately pass the sample through a syringe filter to remove any undissolved micro-particles. This step must be performed quickly to prevent temperature changes that could alter solubility.
- **Quantification:**
  - **Gravimetric Method:** Accurately weigh a portion of the filtered saturated solution. Evaporate the solvent under controlled conditions (e.g., in a vacuum oven) until a constant

weight of the dried solute is obtained. Calculate the solubility based on the mass of the solute and the initial mass of the solution.

- Chromatographic Method (e.g., HPLC): Dilute an accurately measured volume of the filtered saturated solution with a suitable mobile phase. Analyze the diluted sample using a calibrated HPLC method to determine the concentration of **D-(+)-Glucono-1,5-lactone**.
- Data Reporting: Express the solubility in standard units, such as g/100 mL, g/L, or mg/mL, specifying the temperature at which the measurement was made.

The workflow for this protocol is visualized in the diagram below.



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Generalized workflow for solubility determination.

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